

# Technical Safety & Handling Guide: 4-(6-Chloropyrazin-2-yl)-3-methylbenzoic Acid

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## Compound of Interest

**Compound Name:** 4-(6-Chloropyrazin-2-yl)-3-methylbenzoic acid

**CAS No.:** 1020718-71-1

**Cat. No.:** B1386554

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CAS Registry Number: 1020718-71-1 Formula: C<sub>12</sub>H<sub>9</sub>ClN<sub>2</sub>O<sub>2</sub> Molecular Weight: 248.67 g/mol  
Document ID: TSG-CPMBA-2026-v1[1]

## Executive Summary & Application Context

This guide outlines the technical safety, stability, and handling protocols for **4-(6-Chloropyrazin-2-yl)-3-methylbenzoic acid**. This compound is a specialized biaryl building block used primarily in medicinal chemistry for the synthesis of kinase inhibitors and other heterocyclic drug candidates.

**Critical Technical Insight:** The molecule features two distinct reactive centers: a carboxylic acid (C-3) and an electrophilic chloropyrazine moiety. While the acid functionality dictates solubility and salt formation, the chlorine atom at the 6-position of the pyrazine ring is highly susceptible to Nucleophilic Aromatic Substitution (S<sub>N</sub>Ar). This reactivity profile is the primary driver for both its utility in drug synthesis and its toxicological hazards (potential for protein hapteneization).

## Physicochemical Profile

Property	Value / Description	Technical Note
Appearance	Off-white to pale yellow solid	Color change to dark yellow indicates degradation (oxidation/hydrolysis).
Melting Point	>200°C (Predicted)	High lattice energy typical of biaryl acids.
Solubility	DMSO, DMF, MeOH (Moderate)	Poor solubility in water/non-polar solvents unless deprotonated.
Acidity (pKa)	~4.0 - 4.5 (Benzoic acid moiety)	Forms stable salts with inorganic bases (NaOH, K <sub>2</sub> CO <sub>3</sub> ).
LogP	~2.5 (Estimated)	Moderate lipophilicity; potential for membrane permeability.

## Hazard Identification & Toxicology (GHS)

Based on structural alerts and analog data (Chloropyrazines/Benzoic Acids).

### Core Hazards[2]

- Skin/Eye Irritation (Category 2/2A): The acidic nature combined with the heteroaromatic ring causes direct tissue irritation.
- Skin Sensitization (Category 1B - Potential): Electrophilic chloropyrazines can react with cysteine residues in skin proteins, potentially leading to allergic contact dermatitis upon repeated exposure.
- STOT-SE (Category 3): Respiratory irritation if dust is inhaled.

### Reactivity Alerts

- SnAr Susceptibility: The C-Cl bond is activated by the pyrazine nitrogens. Contact with strong nucleophiles (amines, thiols) can result in rapid exothermic substitution.

- Incompatibilities: Strong oxidizers, strong bases (hydrolysis risk), and nucleophilic solvents (e.g., alcohols with base) which may displace the chloride.

## Reactivity & Stability Logic (Expertise Section)

Understanding the reactivity of the chloropyrazine ring is crucial for safety and yield preservation. The chlorine atom is not inert; it is a "loaded spring" intended for downstream functionalization.

### Mechanism of Instability/Reactivity

The electron-deficient pyrazine ring makes the carbon attached to the chlorine highly electrophilic.

- Hydrolysis Risk: In the presence of strong aqueous base and heat, the Cl can be displaced by  $\text{OH}^-$ , rendering the material useless.
- Nucleophilic Attack: Accidental exposure to amines during storage will lead to impurity formation.

### Visualization: Reactivity Pathways

The following diagram illustrates the chemical stability profile and potential degradation pathways.

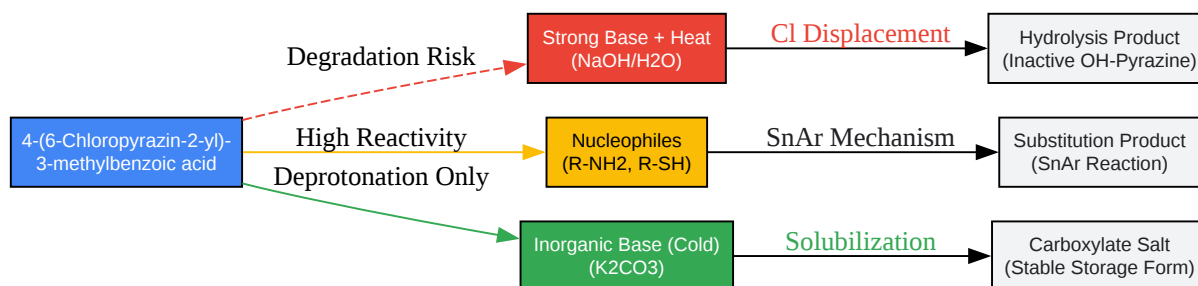


Figure 1: Reactivity profile showing SnAr susceptibility (Yellow) vs. Hydrolysis (Red).

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## Safe Handling Protocols

### Engineering Controls

- Primary Containment: Handle exclusively in a certified chemical fume hood.
- Dust Control: Use a static-dissipative weighing enclosure if handling >10g. The powder can be electrostatic.
- HEPA Filtration: Required for vacuum lines to prevent particulate release.[2]

### Personal Protective Equipment (PPE) Matrix

Body Part	Hazard	Recommended Protection
Respiratory	Irritating Dust	N95 (minimum) or P100 respirator if outside hood.
Eyes	Corrosive/Irritant	Chemical splash goggles (ANSI Z87.1).
Hands	Permeation/Sensitization	Double gloving: Nitrile (outer) over Latex/Nitrile (inner). Change immediately upon contamination.
Body	Particulate Contamination	Tyvek® lab coat or sleeve covers for bulk handling.[2]

### Operational Workflow: Weighing & Transfer

To minimize exposure and hydrolysis risk, follow this decision logic:

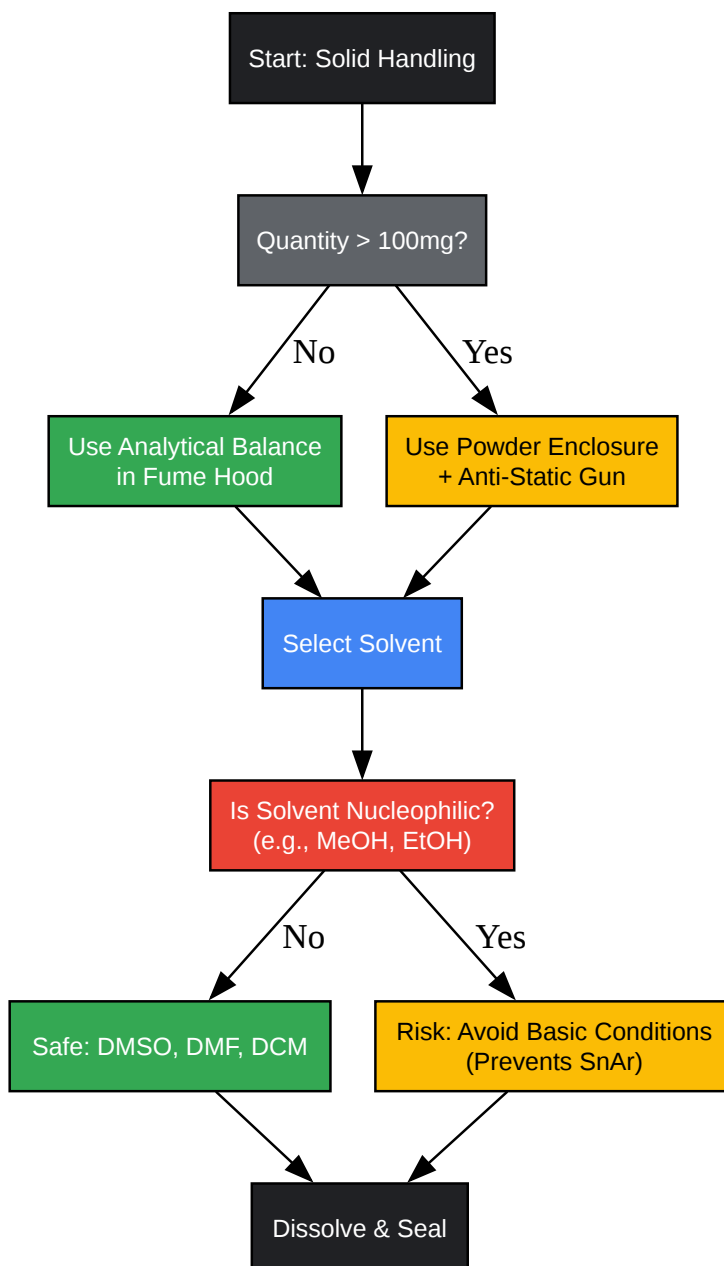


Figure 2: Handling decision tree emphasizing dust control and solvent compatibility.

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## Emergency Response

### First Aid

- Inhalation: Move to fresh air immediately. If wheezing occurs, seek medical attention (suspect sensitization).
- Skin Contact: Wash with soap and water for 15 minutes. Do not use alcohol (increases permeability).
- Eye Contact: Rinse with water for 15 minutes, lifting eyelids.[3][4] The acidity requires thorough irrigation.

## Spill Cleanup (Self-Validating Protocol)

- Step 1: Evacuate immediate area if dust is airborne.
- Step 2: Don full PPE (Double gloves, Goggles, N95).
- Step 3: Wet Sweep Method: Cover spill with a paper towel dampened with water (or PEG-400) to prevent dust generation.
- Step 4: Neutralization is not recommended directly on the pile to avoid heat generation. Scoop into a waste container.
- Step 5: Wipe surface with 1% Sodium Bicarbonate solution (neutralizes acid residue), then water.

## Storage & Stability

- Temperature: 2-8°C (Refrigerated).
- Atmosphere: Store under inert gas (Argon/Nitrogen) is recommended but not strictly required unless in solution.
- Container: Amber glass to prevent potential photo-degradation of the pyrazine ring.
- Shelf Life: Re-test purity (HPLC) every 12 months. Look for hydrolysis product (des-chloro analog).

## References

- National Institutes of Health (NIH). (2017). Safety and efficacy of pyrazine derivatives. EFSA Journal. Retrieved from [[Link](#)]

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## Sources

- 1. [1020718-71-1|4-\(6-Chloropyrazin-2-yl\)-3-methylbenzoic acid|BLDpharm \[bldpharm.com\]](#)
- 2. [datasheets.scbt.com \[datasheets.scbt.com\]](#)
- 3. [fishersci.ca \[fishersci.ca\]](#)
- 4. [assets.thermofisher.cn \[assets.thermofisher.cn\]](#)
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